

Bismuth-207: A Technical Guide to Isotopic Data and Nuclear Isomers

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Compound of Interest

Compound Name: *Bismuth-207*

CAS No.: *13982-38-2*

Cat. No.: *B1239042*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bismuth-207 (^{207}Bi) is a radioactive isotope of bismuth with a relatively long half-life, making it a subject of interest in various scientific fields, including nuclear physics and potentially for specialized applications in medicine. This technical guide provides an in-depth overview of the isotopic data of **Bismuth-207** and its nuclear isomer, **Bismuth-207m**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who require detailed information on the nuclear properties, decay characteristics, and experimental methodologies associated with this isotope.

Isotopic and Nuclear Data

Bismuth-207 is characterized by its specific nuclear properties, which are summarized in the tables below. This data is crucial for understanding its behavior and for practical applications in experimental research.

General Properties of Bismuth-207

Property	Value
Atomic Number (Z)	83
Mass Number (A)	207
Neutron Number (N)	124
Atomic Mass	206.9784552 ± 0.0000038 amu[1]
Mass Excess	-20.0546 MeV[2][3]
Nuclear Binding Energy	1625.88248057 MeV[2][3]
Spin and Parity	9/2-[1][2]
Half-Life	31.55 ± 0.04 years[2]

Decay Properties of Bismuth-207

Bismuth-207 decays primarily through electron capture to Lead-207 (²⁰⁷Pb), with a small fraction undergoing positron emission (β⁺ decay).[4][5] The decay is accompanied by the emission of gamma rays and X-rays.

Decay Mode	Probability	Decay Energy (Q-value)	Daughter Nuclide
Electron Capture (EC) / β ⁺	100%	2.3974 ± 0.0026 MeV[2]	²⁰⁷ Pb

Gamma and X-ray Emissions of Bismuth-207

The decay of **Bismuth-207** to Lead-207 results in the emission of several characteristic gamma rays and X-rays. The most prominent gamma emissions are detailed below.

Energy (keV)	Intensity per 100 Decays
569.702	97.74 ± 0.03[6]
1063.662	74.5 ± 0.2[6]
1770.237	6.87 ± 0.04[6]
897.8	0.121 ± 0.008[6]
1442.2	0.130 ± 0.003[6]
328.12	0.00067 ± 0.00008[6]

Nuclear Isomer: Bismuth-207m

Bismuth-207 has a nuclear isomer, **Bismuth-207m** ($^{207\text{m}}\text{Bi}$), which is a metastable excited state of the ^{207}Bi nucleus.

Properties of Bismuth-207m

Property	Value
Excitation Energy	2101.61 ± 0.16 keV[2][3]
Half-Life	182 ± 6 μs[2][3]
Spin and Parity	21/2+[2][3]
Decay Mode	Isomeric Transition (IT)

Production of Bismuth-207

Bismuth-207 is not a naturally occurring isotope.[7] It is artificially produced, most commonly through the proton bombardment of a natural lead target.[8][9] The production process involves the dissolution of the target and subsequent ion exchange to isolate the **Bismuth-207**. [8][9] Another documented production method involves the spallation of tantalum with high-energy protons.[10] Nuclear reactions that can produce **Bismuth-207** include Pb-206(d,n)Bi-207, Pb-207(d,2n)Bi-207, and Pb-208(d,3n)Bi-207.[4]

Experimental Protocols

The study of **Bismuth-207** and its decay products relies on various spectroscopic techniques. The following sections detail the methodologies for key experiments.

Gamma Spectroscopy of Bismuth-207

Objective: To identify and quantify the gamma rays emitted from a **Bismuth-207** source.

Methodology:

- **Detector Setup:** A high-purity germanium (HPGe) or a Thallium-activated sodium iodide (NaI(Tl)) detector is used.[\[11\]](#)[\[12\]](#) The detector is shielded to reduce background radiation.
- **Source Placement:** The **Bismuth-207** source is placed at a defined distance from the detector to ensure reproducible counting geometry.
- **Data Acquisition:** The detector output is connected to a multichannel analyzer (MCA) to collect a gamma-ray spectrum. The acquisition time is set to obtain sufficient counts for statistical accuracy.
- **Energy Calibration:** The MCA is calibrated using standard radioactive sources with well-known gamma-ray energies (e.g., ^{137}Cs , ^{60}Co , ^{22}Na).[\[13\]](#)[\[14\]](#)
- **Spectrum Analysis:** The collected spectrum is analyzed to identify the characteristic photopeaks of **Bismuth-207**'s decay products. The energy and net area (counts) of each peak are determined. The net area is proportional to the intensity of the gamma ray.
- **Efficiency Calibration:** The detector's efficiency as a function of energy is determined using a set of calibrated gamma-ray sources. This allows for the calculation of the absolute emission intensities.

Beta Spectroscopy of Bismuth-207

Objective: To measure the energy spectrum of the conversion electrons and positrons emitted during the decay of **Bismuth-207**.

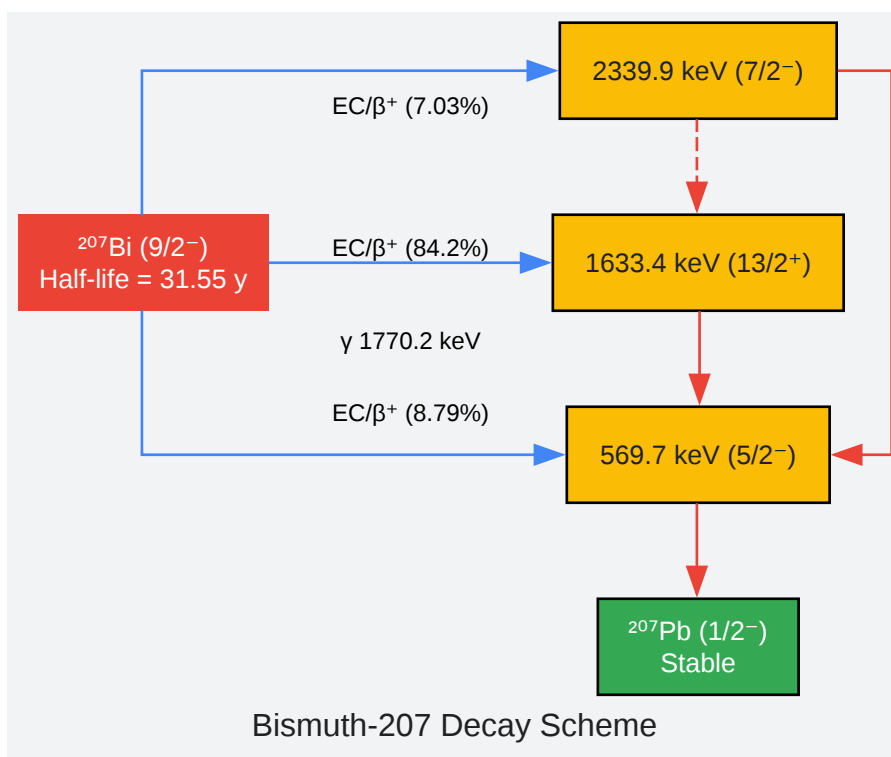
Methodology:

- **Detector Setup:** A semiconductor detector, such as a lithium-drifted silicon (Si(Li)) detector, is used due to its excellent energy resolution for charged particles.^[15] The detector and source are placed in a vacuum chamber to minimize energy loss of the electrons in the air.
- **Data Acquisition:** Similar to gamma spectroscopy, the detector signals are processed and collected by an MCA.
- **Energy Calibration:** The system is calibrated using sources that emit conversion electrons with well-known energies.
- **Spectrum Analysis:** The resulting spectrum will show peaks corresponding to the kinetic energies of the internal conversion electrons from different atomic shells (K, L, M) and the continuous spectrum of the positrons.^[15] The conversion electron ratios (e.g., K/L) can be determined from the areas of the corresponding peaks.^[15]

Visualizations

Bismuth-207 Decay Scheme

The following diagram illustrates the decay scheme of **Bismuth-207** to the stable Lead-207. It shows the main decay path via electron capture and the subsequent gamma transitions from the excited states of the Lead-207 nucleus.

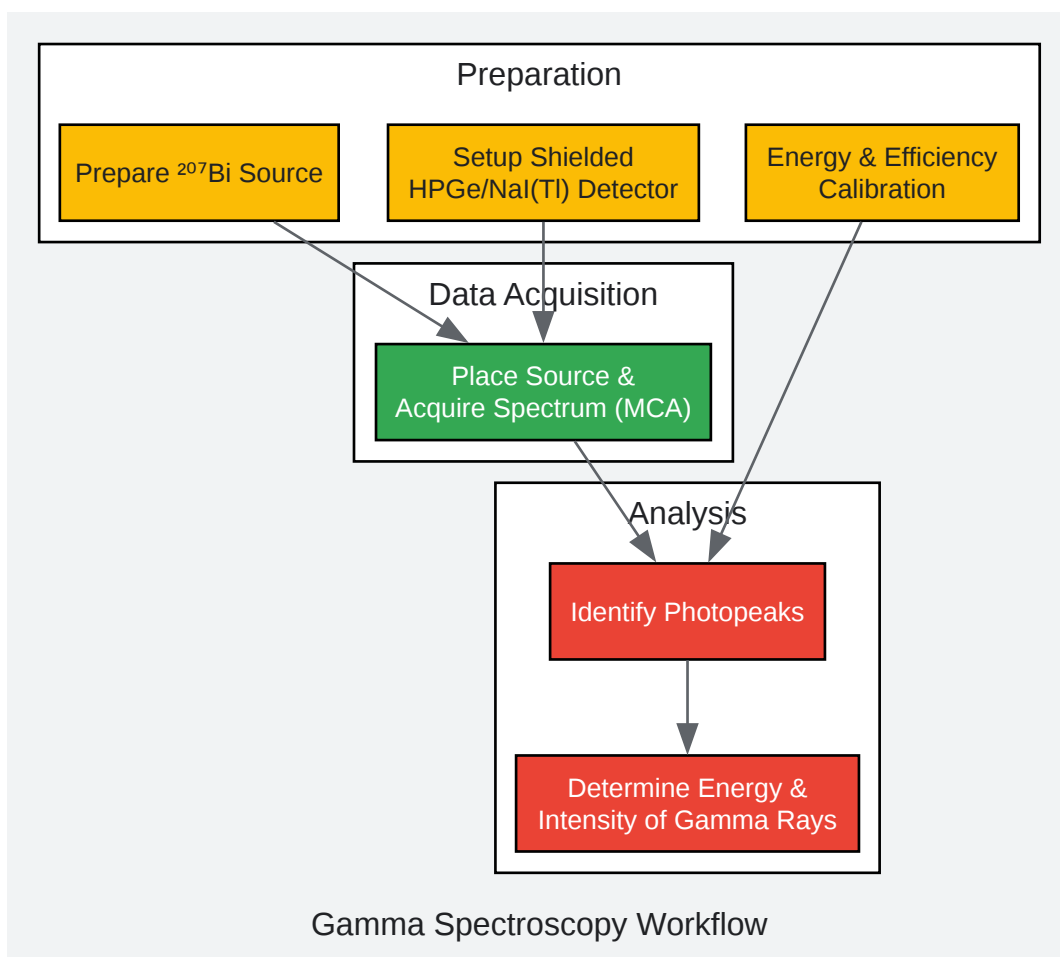


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Caption: Decay scheme of **Bismuth-207** to stable Lead-207.

Experimental Workflow for Gamma Spectroscopy

This diagram outlines the typical workflow for performing gamma spectroscopy on a **Bismuth-207** sample.



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Caption: Workflow for **Bismuth-207** gamma spectroscopy.

Applications and Relevance in Research and Drug Development

While **Bismuth-207** itself does not have direct therapeutic applications, its well-characterized decay scheme and long half-life make it a useful calibration source for gamma-ray detectors. Accurate calibration is fundamental in many areas of research, including environmental monitoring, nuclear security, and in the development and quality control of radiopharmaceuticals.

Bismuth compounds, in general, have established roles in medicine, particularly for treating gastrointestinal disorders.[16] For instance, bismuth subsalicylate is the active ingredient in several over-the-counter medications for indigestion and diarrhea.[16][17] Research is also

ongoing into the antimicrobial and anti-cancer properties of various bismuth complexes.[16] Understanding the nuclear properties of bismuth isotopes is a foundational aspect of the broader field of medicinal inorganic chemistry. While stable bismuth (^{209}Bi) is primarily used in these applications, knowledge of its radioactive isotopes is pertinent for a comprehensive understanding of the element's behavior and for specialized research applications. For example, radioisotopes of bismuth are being investigated for targeted alpha therapy (TAT).[18]

Conclusion

Bismuth-207 is a valuable isotope for scientific research, primarily due to its well-defined gamma emissions and long half-life, which make it an excellent calibration standard. This guide has provided a comprehensive summary of its isotopic data, the properties of its nuclear isomer, and the experimental protocols for its characterization. The detailed information and visualizations presented herein are intended to support researchers, scientists, and drug development professionals in their work with this and other related isotopes.

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